

Improving the long-term stability of diethylene glycol adipate as a plasticizer

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Compound of Interest

Compound Name: *Diethylene glycol adipate*

Cat. No.: *B1329770*

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Technical Support Center: Diethylene Glycol Adipate (DEGA) Plasticizer

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing the long-term stability of **diethylene glycol adipate** (DEGA) as a plasticizer in their experiments.

Troubleshooting Guides & FAQs

This section addresses common issues encountered during the use of DEGA, offering potential causes and solutions in a direct question-and-answer format.

Issue 1: Discoloration (Yellowing) of the Plasticized Polymer

- Question: Why is my polymer formulation containing DEGA turning yellow, especially after heat exposure or over time?
- Answer: The yellowing of polymers plasticized with DEGA is often a result of thermal or photo-oxidation.^{[1][2]} High processing temperatures or exposure to UV light can initiate degradation of the polymer chains, leading to the formation of chromophores (color-causing groups).^[1]
 - Prevention and Mitigation:

- Incorporate Antioxidants: The addition of primary antioxidants, such as hindered phenols (e.g., Irganox 1076 type), can scavenge free radicals that initiate the degradation process.^{[3][4]} Secondary antioxidants like phosphites can also be used to decompose hydroperoxides, offering a synergistic protective effect.^{[5][6]}
- Optimize Processing Temperature: Avoid excessive processing temperatures that can accelerate thermal degradation.
- Utilize Heat Stabilizers: For PVC formulations, the inclusion of heat stabilizers (e.g., calcium-zinc based) is crucial to prevent thermal degradation during processing.^[7]
- Add UV Stabilizers: If the product will be exposed to sunlight, UV absorbers and hindered amine light stabilizers (HALS) can prevent photo-oxidation.^[2]

Issue 2: Loss of Flexibility and Brittleness Over Time

- Question: My flexible material plasticized with DEGA has become rigid and brittle. What is causing this?
- Answer: The loss of flexibility is primarily due to the migration or leaching of the DEGA plasticizer out of the polymer matrix.^{[8][9]} This can be exacerbated by elevated temperatures and exposure to certain solvents or aqueous environments.^[10] As the plasticizer content decreases, the polymer chains become less mobile, leading to increased stiffness and brittleness.
 - Prevention and Mitigation:
 - Improve Compatibility: Ensure good compatibility between DEGA and the polymer. In some cases, using a co-plasticizer can improve compatibility and reduce migration. For PVC, polyester plasticizers can help to anchor smaller molecule plasticizers like DEGA.^{[8][9]}
 - Control Environmental Conditions: Minimize exposure to high temperatures and solvents that can accelerate plasticizer migration.^[10]
 - Consider Higher Molecular Weight Plasticizers: For applications requiring very long-term stability, consider blending DEGA with a higher molecular weight polymeric plasticizer,

which is less prone to migration.[11]

Issue 3: Phase Separation and Surface Bleeding/Oily Surface

- Question: I am observing an oily film on the surface of my polymer, or the material appears cloudy. What is happening?
- Answer: This phenomenon, known as phase separation or bleeding, occurs when the DEGA plasticizer is not fully compatible with the polymer matrix.[10] This can be due to exceeding the solubility limit of the plasticizer in the polymer or changes in compatibility with temperature fluctuations.
 - Prevention and Mitigation:
 - Optimize Plasticizer Concentration: Do not exceed the recommended concentration of DEGA for the specific polymer.
 - Improve Mixing and Processing: Ensure thorough and uniform mixing of the plasticizer and polymer during processing to achieve a homogeneous blend.
 - Select a More Compatible Plasticizer System: If phase separation persists, a more compatible plasticizer or a blend of plasticizers may be necessary.

Issue 4: Hydrolytic Degradation in Humid Environments

- Question: My DEGA-plasticized material is degrading when exposed to moisture or high humidity. How can I improve its hydrolytic stability?
- Answer: DEGA, being a polyester, is susceptible to hydrolysis, a chemical reaction with water that breaks the ester linkages in the plasticizer molecule.[12] This leads to a loss of plasticizing effect and can generate acidic byproducts that may further catalyze degradation.
 - Prevention and Mitigation:
 - Incorporate Anti-Hydrolysis Agents: The addition of anti-hydrolysis agents, such as carbodiimides, can significantly improve the resistance of polyester plasticizers to

moisture.[12][13] These agents react with the carboxylic acids formed during hydrolysis, preventing autocatalytic degradation.[14]

- Control Moisture Exposure: Where possible, protect the material from prolonged contact with water or high humidity environments.

Quantitative Data Summary

The following tables provide a summary of quantitative data relevant to the stability and performance of DEGA.

Table 1: Recommended Dosages for Stabilizers

Stabilizer Type	Example Compound	Recommended Dosage (phr*)	Application Notes
Anti-hydrolysis Agent	Carbodiimide-based	0.5 - 2.0[14][15]	For polyester-based systems like DEGA to improve hydrolytic stability.
Primary Antioxidant	Hindered Phenol (e.g., Irganox 1076 type)	0.1 - 0.5	To prevent thermo-oxidative degradation.
Secondary Antioxidant	Phosphites	0.1 - 0.5	Often used in synergy with primary antioxidants.[5]
Heat Stabilizer	Calcium-Zinc based	Varies by formulation	Essential for PVC processing to prevent thermal degradation. [7]

*phr: parts per hundred resin

Table 2: Typical Thermal Properties of DEGA-Plasticized Polymers from DSC Analysis

Polymer System	DEGA Content (wt%)	Glass Transition Temperature (Tg) (°C)	Melting Temperature (Tm) (°C)	Notes
PLLA	0	~60	~175	Neat PLLA
PLLA	30	Decreased	Decreased	DEGA lowers both Tg and Tm of PLLA, indicating good plasticization.
PVC	0	~85	-	Neat PVC
PVC	40	Significantly Decreased	-	DEGA effectively reduces the Tg of PVC, increasing its flexibility.

Note: Specific values can vary depending on the molecular weight of the polymer and DEGA, as well as the processing conditions. The data presented here is illustrative of the expected trends.

Experimental Protocols

1. Accelerated Aging Study (Based on ASTM D3045)

This protocol is designed to simulate the long-term effects of heat on DEGA-plasticized polymers.

- Objective: To evaluate the thermal stability of DEGA-plasticized polymer formulations over time at elevated temperatures.
- Apparatus:
 - Forced-air convection oven with temperature control.

- Specimen rack.
- Procedure:
 - Prepare at least three replicate specimens of the DEGA-plasticized polymer for each exposure time and temperature.
 - Measure the initial properties of interest (e.g., tensile strength, elongation at break, hardness, color).
 - Select at least four exposure temperatures. A common approach is to choose temperatures that will induce a significant change in a property of interest within a reasonable timeframe (e.g., 1, 3, 6, and 12 months).[16]
 - Place the specimens in the oven on a rack, ensuring adequate air circulation around each specimen.
 - At predetermined time intervals, remove a set of specimens from the oven.
 - Allow the specimens to cool to room temperature for at least 24 hours before testing.
 - Measure the properties of interest and compare them to the initial values.
- Data Analysis: Plot the change in properties as a function of aging time for each temperature. This data can be used to estimate the long-term performance of the material at normal service temperatures.

2. Thermogravimetric Analysis (TGA) for Thermal Stability Assessment

- Objective: To determine the onset of thermal degradation and the thermal stability profile of DEGA and DEGA-plasticized polymers.
- Apparatus:
 - Thermogravimetric Analyzer (TGA).
- Procedure:

- Accurately weigh 5-10 mg of the sample into a TGA pan.
- Place the pan in the TGA furnace.
- Heat the sample under a controlled atmosphere (typically nitrogen or air) at a constant heating rate (e.g., 10 °C/min).
- Record the weight loss of the sample as a function of temperature. The typical temperature range for analyzing DEGA and its plasticized polymers is from room temperature to 600 °C.

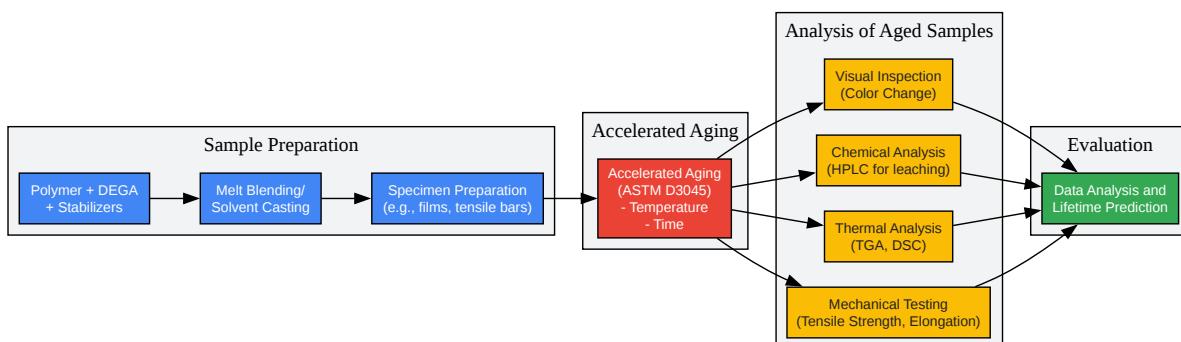
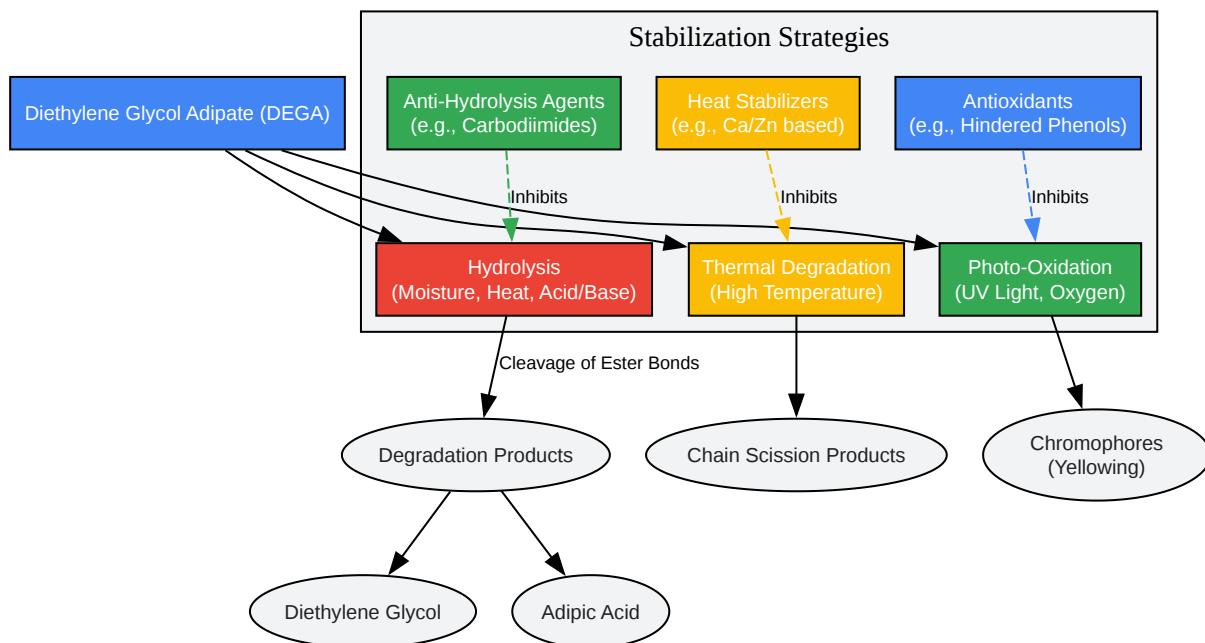
- Data Analysis:
 - Onset of Degradation (Tonset): The temperature at which significant weight loss begins.
 - Temperature at Maximum Rate of Decomposition (Tmax): The temperature at which the rate of weight loss is highest.
 - Residual Weight: The percentage of the initial weight remaining at the end of the analysis.

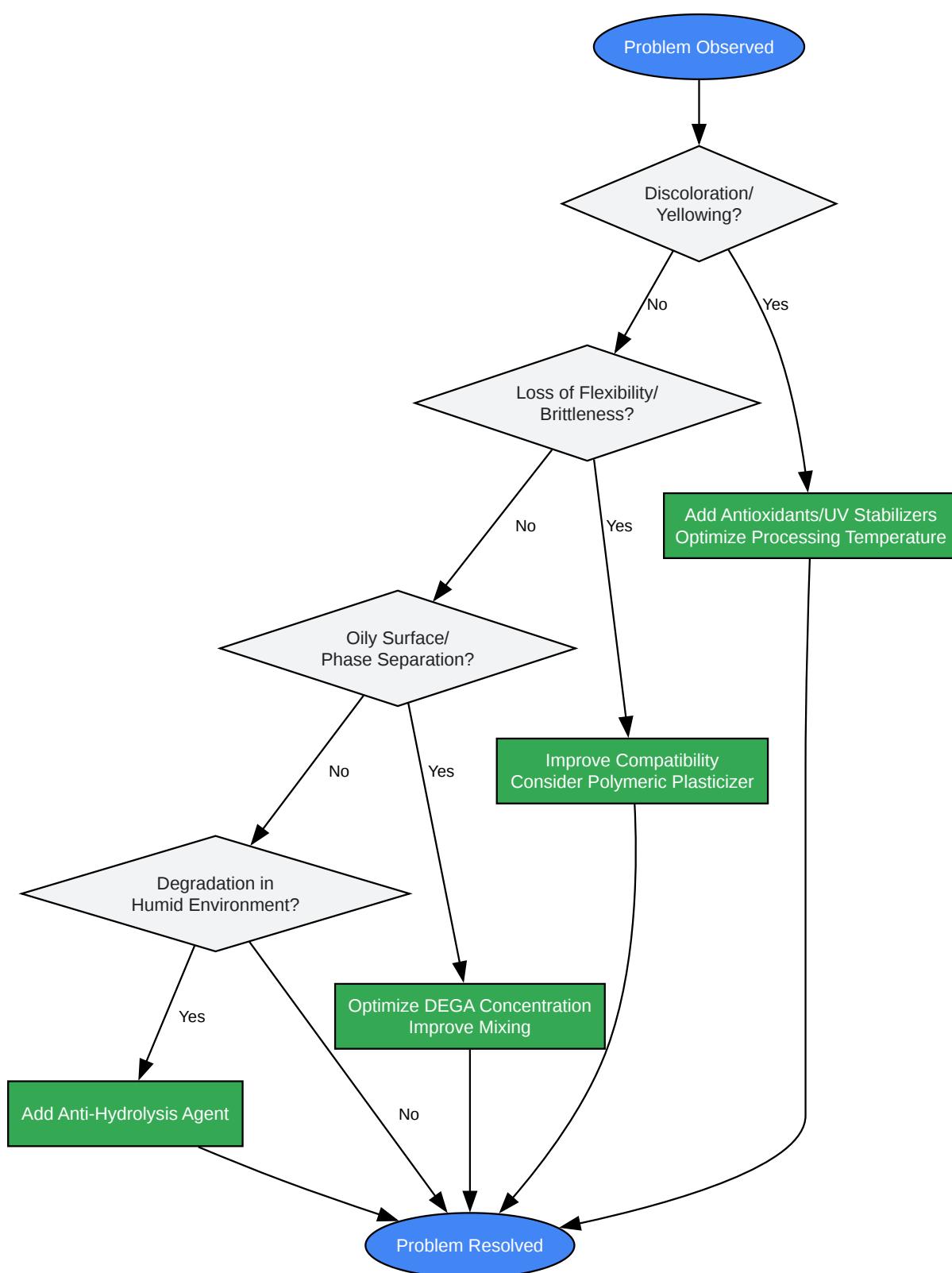
3. High-Performance Liquid Chromatography (HPLC) for Quantification of DEGA and its Degradation Products

- Objective: To quantify the amount of DEGA and its primary degradation products (diethylene glycol and adipic acid) in a sample, for example, from a leaching study.
- Apparatus:
 - High-Performance Liquid Chromatograph (HPLC) with a suitable detector (e.g., Refractive Index Detector (RID) or UV detector after derivatization).[17][18]
 - C18 analytical column.
- Procedure (General Example):
 - Sample Preparation: Extract the DEGA and its degradation products from the polymer sample using a suitable solvent (e.g., methanol or acetonitrile). Filter the extract through a 0.45 µm syringe filter.

- Mobile Phase: A common mobile phase for separating these components is a mixture of acidified water and acetonitrile.[18]
- Injection: Inject a known volume of the prepared sample onto the HPLC column.
- Detection: Monitor the elution of the components using the selected detector.
- Quantification: Create a calibration curve using standard solutions of DEGA, diethylene glycol, and adipic acid of known concentrations. Calculate the concentration of each component in the sample by comparing its peak area to the calibration curve.

Visualizations



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